

4-Biphenylyl disulfide CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Biphenylyl disulfide

Cat. No.: B15242735

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An In-depth Technical Guide to 4-Biphenylyl Disulfide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Biphenylyl disulfide** (also known as Bis(biphenyl-4-yl) disulfide), a diaryl disulfide compound with significant potential in biochemical research and as a precursor in organic synthesis. This document consolidates its chemical and physical properties, provides a detailed experimental protocol for its synthesis, and explores its known biological interactions and potential therapeutic applications. Particular focus is given to its role as a modulator of protein disulfide isomerase and its relevance in conditions associated with protein misfolding and oxidative stress.

Chemical and Physical Properties

4-Biphenylyl disulfide is a symmetrical aromatic disulfide. The presence of the biphenyl groups influences its steric and electronic properties, making it a subject of interest in medicinal chemistry and materials science.

Property	Value	Reference
CAS Number	19813-92-4	
Molecular Formula	C ₂₄ H ₁₈ S ₂	
Molecular Weight	370.53 g/mol	
IUPAC Name	1-phenyl-4-[(4-phenylphenyl)disulfanyl]benzene	
Synonyms	Bis(biphenyl-4-yl) disulfide, 4,4'-Biphenyl disulfide, Di-p-xenyl-disulfid, 4,4'-disulfanediyldibiphenyl	
Appearance	Solid (form may vary)	
Solubility	Soluble in organic solvents such as THF	[1]

Synthesis of 4-Biphenyl Disulfide

A common and efficient method for the synthesis of **4-Biphenyl disulfide** is through the oxidation of the corresponding thiol, 4-biphenylthiol.[2]

Experimental Protocol: Oxidation of 4-Biphenylthiol

This protocol outlines a general procedure for the synthesis of **4-Biphenyl disulfide**.

Materials:

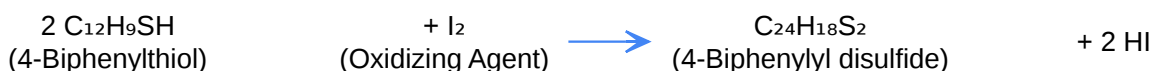
- 4-Biphenylthiol
- Iodine (I₂) or Hydrogen Peroxide (H₂O₂) as an oxidizing agent
- Suitable solvent (e.g., ethanol, dichloromethane)
- Stirring apparatus

- Filtration equipment
- Recrystallization solvents (e.g., ethanol/water mixture)

Procedure:

- Dissolve 4-biphenylthiol in a suitable solvent in a reaction flask equipped with a stirrer.
- Slowly add a solution of the oxidizing agent (e.g., iodine in ethanol) to the stirred solution of 4-biphenylthiol at room temperature.
- Continue stirring the reaction mixture for a specified time (typically a few hours) until the reaction is complete, which can be monitored by thin-layer chromatography (TLC).
- Upon completion, the product, **4-Biphenyl disulfide**, will precipitate out of the solution.
- Collect the solid product by filtration and wash it with a suitable solvent to remove any unreacted starting materials and byproducts.
- Purify the crude product by recrystallization from an appropriate solvent system to obtain pure **4-Biphenyl disulfide**.
- Dry the purified product under vacuum.

General Reaction Scheme:



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Caption: Oxidation of 4-biphenylthiol to **4-Biphenyl disulfide**.

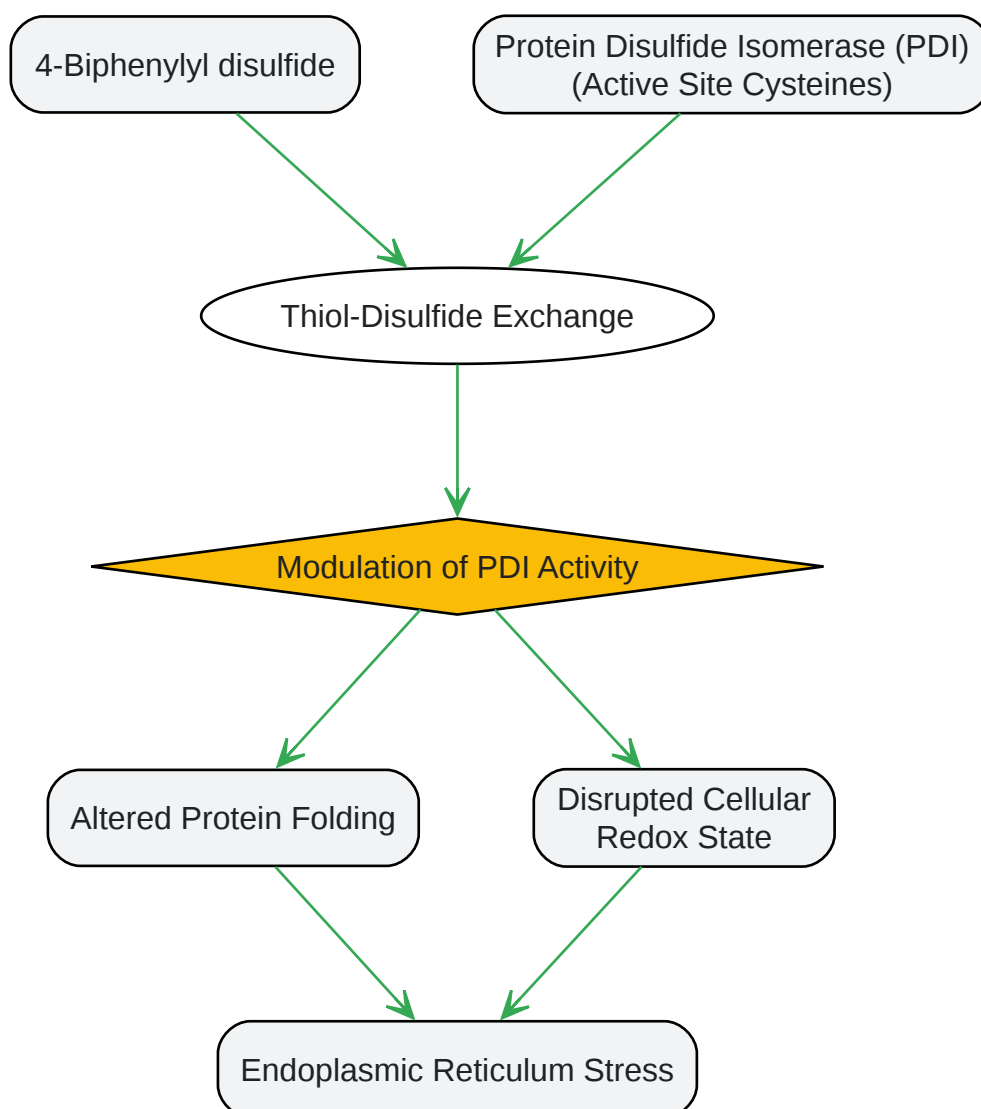
Biological Activity and Potential Applications

4-Biphenyl disulfide has garnered interest in the scientific community for its biological activity, particularly its interaction with enzymes involved in protein folding.

Interaction with Protein Disulfide Isomerase (PDI)

Research has indicated that **4-Biphenyllyl disulfide** can influence the activity of protein disulfide isomerase (PDI).[2] PDI is a crucial enzyme in the endoplasmic reticulum that catalyzes the formation and rearrangement of disulfide bonds in newly synthesized proteins, ensuring their proper folding.

The interaction likely occurs through a thiol-disulfide exchange reaction between the disulfide bond of **4-Biphenyllyl disulfide** and the cysteine residues in the active site of PDI. This interaction can modulate the enzyme's activity, which has implications for cellular redox homeostasis and protein quality control.



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Caption: Interaction of **4-Biphenyllyl disulfide** with PDI.

Potential in Drug Development

The ability of **4-Biphenyllyl disulfide** to interact with PDI and potentially other proteins with reactive cysteine residues suggests its utility in drug development.[2] Conditions characterized by protein misfolding and aggregation, such as neurodegenerative diseases, or those involving oxidative stress, could be potential therapeutic targets. It serves as a valuable research tool to probe the roles of disulfide bonding and redox signaling in various disease models.[2]

Further Research and Applications

Beyond its biological activity, **4-Biphenyllyl disulfide** serves as a chemical intermediate in the synthesis of more complex molecules.[2] Its rigid biphenyl structure and the reactive disulfide bond make it a versatile building block in organic chemistry and materials science for the development of novel polymers and functional materials.

Conclusion

4-Biphenyllyl disulfide is a compound with established utility in organic synthesis and emerging significance in biochemical and pharmaceutical research. Its straightforward synthesis and its ability to modulate key cellular processes such as protein folding highlight its potential as both a research tool and a lead structure for the development of new therapeutic agents. Further investigation into its mechanism of action and its effects in various biological systems is warranted to fully explore its therapeutic potential.

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